

# Essential Safety and Logistical Information for Handling 2,4-Decadienal

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## Compound of Interest

Compound Name: 2,4-Decadienal

Cat. No.: B140250

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For researchers, scientists, and drug development professionals, the safe handling and disposal of laboratory chemicals are paramount. This guide provides essential, immediate safety and logistical information for managing **2,4-Decadienal**, including detailed operational and disposal plans.

Chemical Identifier:

- Name: **2,4-Decadienal**
- CAS Number: 25152-84-5

## Hazard Identification and Personal Protective Equipment (PPE)

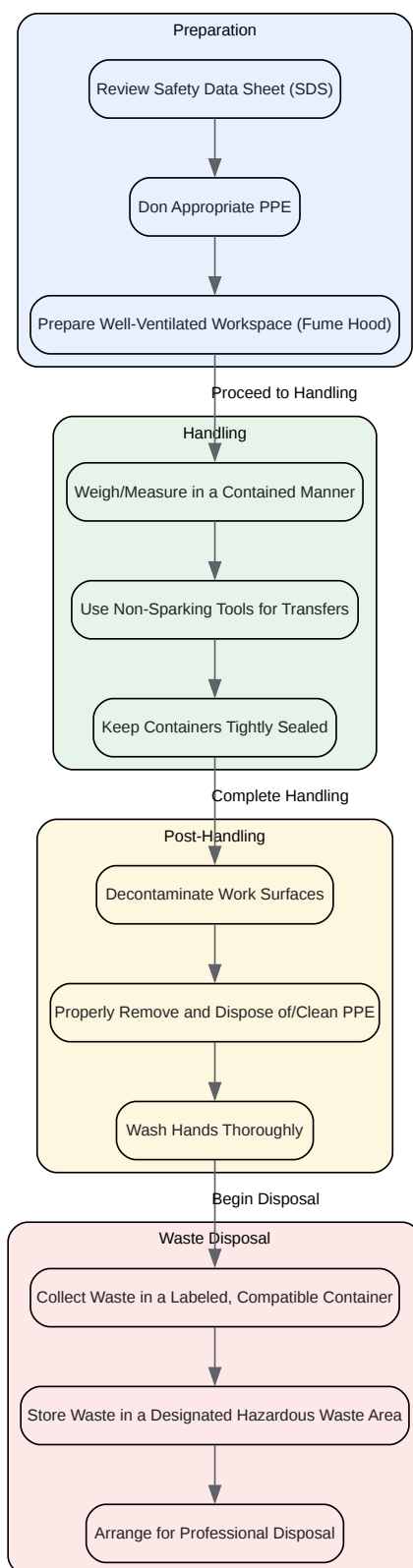
**2,4-Decadienal** is classified as a combustible liquid that causes skin irritation and serious eye irritation. It is also harmful if it comes into contact with the skin. Therefore, stringent adherence to PPE protocols is mandatory.

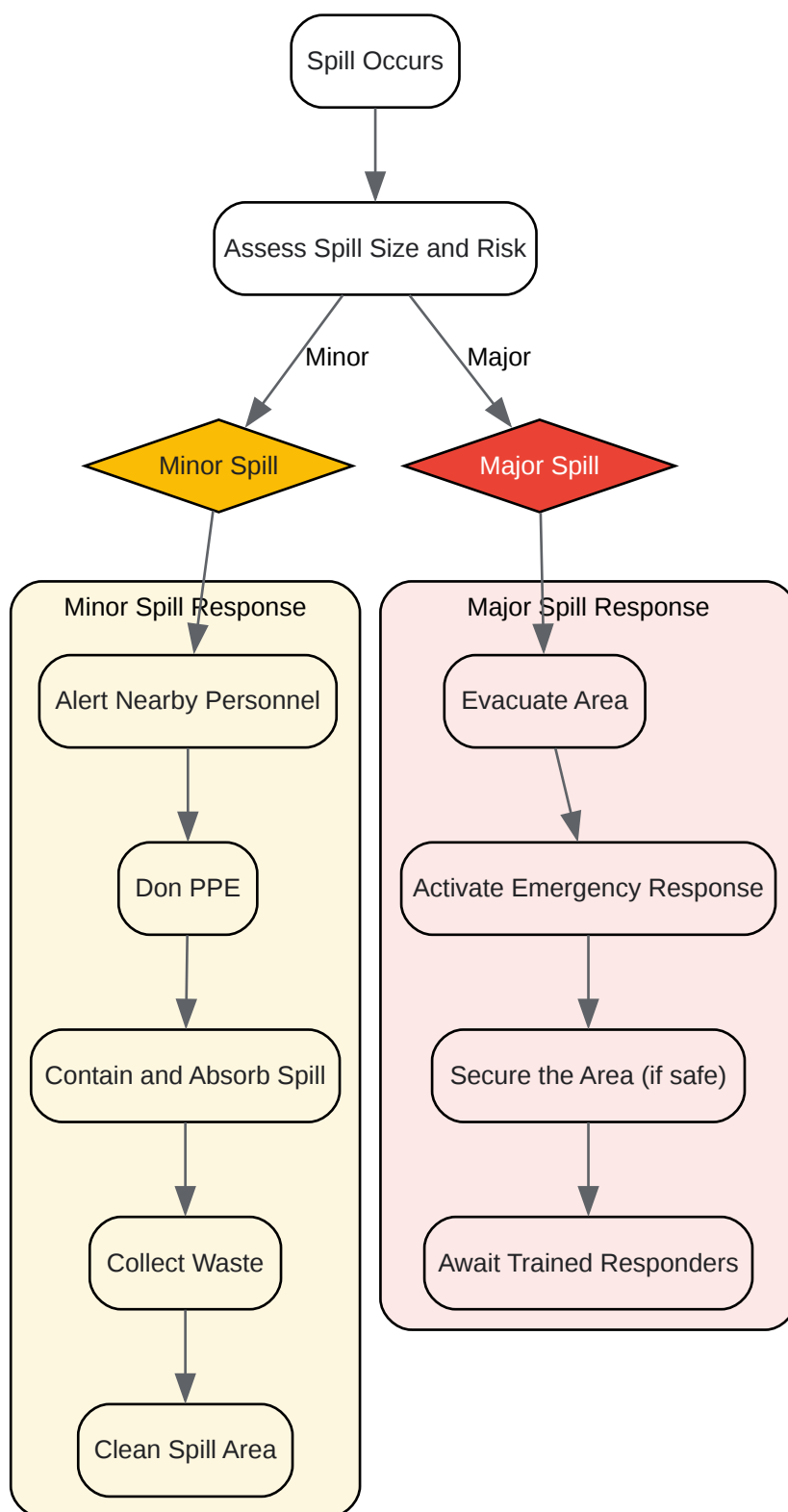
Summary of Required Personal Protective Equipment

| PPE Category           | Item                                                  | Specification                                                                                                                                                                                                         |
|------------------------|-------------------------------------------------------|-----------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Eye/Face Protection    | Safety Goggles                                        | Tightly fitting, conforming to EN 166 (EU) or NIOSH (US) standards. A face shield should be used in situations with a high risk of splashing.                                                                         |
| Skin Protection        | Gloves                                                | Butyl rubber gloves are recommended for handling aldehydes. Nitrile gloves may provide short-term splash protection but should be changed immediately upon contact. Always inspect gloves for degradation before use. |
| Protective Clothing    | Flame-retardant and impervious lab coat or coveralls. |                                                                                                                                                                                                                       |
| Respiratory Protection | Respirator                                            | A full-face respirator with an appropriate organic vapor cartridge should be used if exposure limits are exceeded, if irritation is experienced, or in poorly ventilated areas.                                       |

## Operational Plan for Handling 2,4-Decadienal

A systematic approach to handling **2,4-Decadienal** is crucial to minimize exposure and ensure laboratory safety. The following workflow outlines the necessary steps from preparation to disposal.





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